

Benthiavalicarb: A Technical Guide to its Fungicidal Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benthiavalicarb*

Cat. No.: *B1259727*

[Get Quote](#)

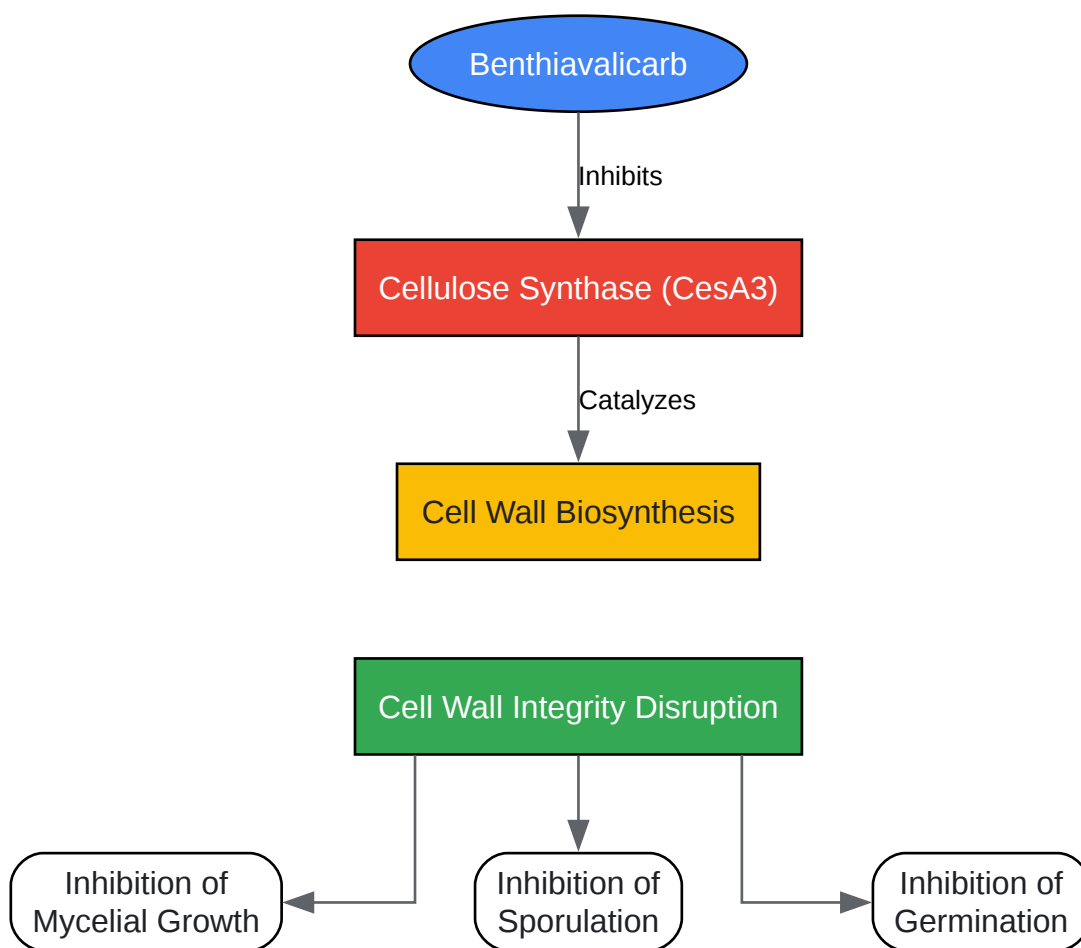
For Researchers, Scientists, and Drug Development Professionals

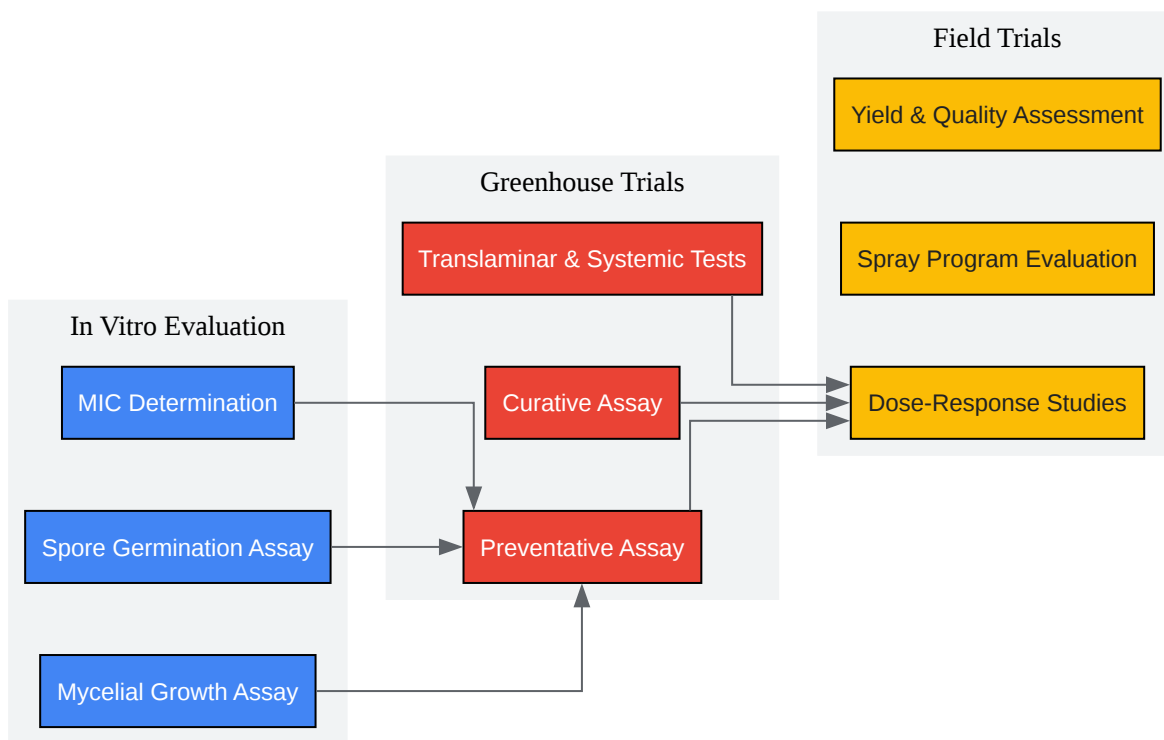
Introduction

Benthiavalicarb is a potent fungicide belonging to the carboxylic acid amide (CAA) class, specifically a valinamide carbamate.[1][2] It is highly effective against plant pathogenic oomycetes, a group of destructive organisms that includes notorious pathogens like *Phytophthora infestans* (late blight of potato and tomato) and *Plasmopara viticola* (downy mildew of grapevine).[2][3] This technical guide provides a comprehensive review of the fungicidal properties of **benthiavalicarb**, including its mechanism of action, efficacy data, experimental protocols, and structure-activity relationships.

Mechanism of Action: Inhibition of Cellulose Synthase

The primary mode of action of **benthiavalicarb** is the inhibition of cellulose synthase, a crucial enzyme for cell wall biosynthesis in oomycetes.[4] Unlike true fungi, which have chitin-based cell walls, oomycetes possess cell walls primarily composed of β -1,3-glucans and cellulose. By targeting cellulose synthase (specifically Cesa3), **benthiavalicarb** disrupts the integrity of the cell wall, leading to the inhibition of mycelial growth, sporulation, and the germination of sporangia and cystospores.[2][4] This targeted action provides **benthiavalicarb** with a high degree of selectivity against oomycetes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Root treatment with oxathiapiprolin, benthiavalicarb or their mixture provides prolonged systemic protection against oomycete foliar pathogens - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Antifungal drug discovery: the process and outcomes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Benthiavalicarb: A Technical Guide to its Fungicidal Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1259727#literature-review-on-benthiavalicarb-fungicidal-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com